

Essential Safety and Logistical Information for Handling 9-Anthracenylmethyl Methacrylate

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Compound of Interest

Compound Name: 9-Anthracenylmethyl methacrylate

Cat. No.: B043428

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This document provides critical safety protocols and logistical plans for the handling and disposal of **9-Anthracenylmethyl methacrylate** (CAS No. 31645-35-9). The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

9-Anthracenylmethyl methacrylate is a solid methacrylate monomer that poses potential hazards, including skin and eye irritation.^{[1][2]} While specific toxicity data is limited, it is prudent to handle it with the same precautions as other acrylate monomers, which are known to be potential skin sensitizers.^{[2][3]}

Minimum Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Hand Protection	Nitrile gloves. For extended contact, consider double-gloving or using thicker, chemical-resistant gloves.	Prevents skin contact and potential sensitization.[3]
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from dust particles and potential splashes.
Respiratory Protection	NIOSH-approved N95 dust mask or higher.	Minimizes inhalation of the solid powder, especially when weighing or transferring.
Body Protection	Laboratory coat.	Protects skin and clothing from contamination.

Quantitative Data Summary

The following table summarizes key physical and chemical properties of **9-Anthracenylmethyl methacrylate**.

Property	Value	Source
CAS Number	31645-35-9	[4][5]
Molecular Formula	C ₁₉ H ₁₆ O ₂	[5]
Molecular Weight	276.33 g/mol	[5]
Appearance	Solid	[4]
Melting Point	80 - 85 °C	[4][5]
Boiling Point	443.0 ± 14.0 °C (Predicted)	[4]
Flash Point	No data available	[4]
Water Solubility	No data available	[4]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following step-by-step procedures is mandatory for the safe handling of **9-Anthracenylmethyl methacrylate**.

3.1. Preparation and Weighing:

- **Work Area:** Conduct all handling and weighing of **9-Anthracenylmethyl methacrylate** powder within a certified chemical fume hood to minimize inhalation exposure.
- **PPE:** Don the minimum required PPE as outlined in the table above.
- **Weighing:** Use a tared, sealed container for weighing to prevent dispersal of the powder.
- **Cleaning:** After weighing, carefully decontaminate the balance and surrounding surfaces with a damp paper towel, followed by a dry one. Dispose of these towels as contaminated waste.

3.2. Solution Preparation:

- **Solvent Addition:** Slowly add the weighed **9-Anthracenylmethyl methacrylate** to the desired solvent in a flask or beaker within the chemical fume hood.
- **Mixing:** Use a magnetic stirrer or gentle agitation to dissolve the solid. Avoid vigorous stirring that could create aerosols.
- **Container Sealing:** Once dissolved, securely cap the container.

3.3. Experimental Use:

- **Closed Systems:** Whenever possible, conduct reactions in a closed system to prevent the release of vapors or aerosols.
- **Temperature Control:** Be mindful of the reaction temperature, as methacrylates can polymerize exothermically.[6]
- **Avoid Incompatibilities:** Keep away from strong oxidizing agents.[4]

Disposal Plan: Waste Management

Proper disposal of **9-Anthracenylmethyl methacrylate** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

4.1. Unused/Excess Solid:

- **Collection:** Collect unused or excess solid **9-Anthracenylmethyl methacrylate** in a clearly labeled, sealed, and appropriate hazardous waste container.
- **Labeling:** The label should include the chemical name, "Hazardous Waste," and the date.
- **Disposal:** Dispose of the container through your institution's hazardous waste management program. DO NOT dispose of it in the regular trash.

4.2. Contaminated Materials:

- **Segregation:** All items that have come into direct contact with **9-Anthracenylmethyl methacrylate** (e.g., gloves, weigh boats, paper towels, pipette tips) must be considered contaminated waste.
- **Collection:** Place all contaminated materials in a designated, sealed, and labeled hazardous waste bag or container.
- **Disposal:** Dispose of the container through your institution's hazardous waste management program.

4.3. Liquid Waste (Solutions):

- **Collection:** Collect all liquid waste containing **9-Anthracenylmethyl methacrylate** in a sealed, properly labeled hazardous waste container.
- **Labeling:** The label must clearly indicate the chemical name and its concentration.
- **Disposal:** Arrange for pickup and disposal by your institution's hazardous waste management service. DO NOT pour down the drain.

Emergency Procedures

5.1. Spills:

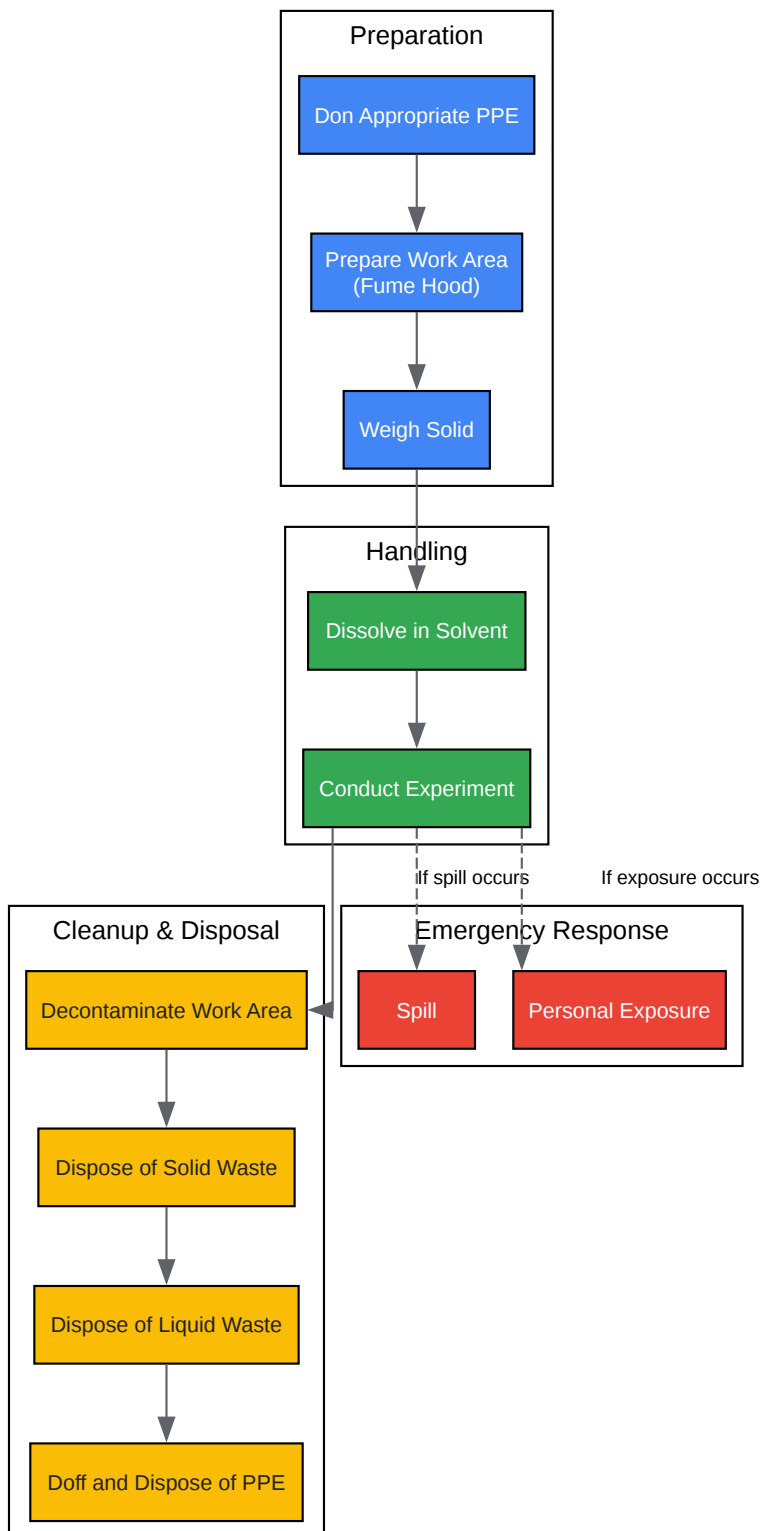
- Small Spills (Solid):
 - Wearing appropriate PPE, gently sweep or scoop the material into a labeled hazardous waste container.
 - Avoid creating dust.
 - Clean the spill area with a damp cloth, and dispose of the cloth as contaminated waste.
- Large Spills:
 - Evacuate the immediate area.
 - Alert your supervisor and institutional safety office.
 - Prevent others from entering the area.

5.2. Personal Exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.^[4] Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.^[4] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air.^[4] If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: DO NOT induce vomiting. Rinse mouth with water.^[4] Seek immediate medical attention.

Logical Workflow for Handling 9-Anthracenylmethyl Methacrylate

Workflow for Handling 9-Anthracenylmethyl Methacrylate

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Caption: Logical workflow for the safe handling and disposal of **9-Anthracenylmethyl methacrylate**.

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